

Technical Support Center: Synthesis of 6-Chloro-4-methylpicolinonitrile

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Compound of Interest

Compound Name: 6-Chloro-4-methylpicolinonitrile

CAS No.: 209858-74-2

Cat. No.: B1359202

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Welcome to the technical support center for the synthesis of **6-Chloro-4-methylpicolinonitrile**. This guide is designed for researchers, scientists, and drug development professionals to provide in-depth, field-proven insights into optimizing the yield and purity of this important synthetic intermediate. We will move beyond simple procedural lists to explore the causality behind experimental choices, enabling you to troubleshoot and refine your synthesis effectively.

Section 1: Overview of the Primary Synthetic Pathway

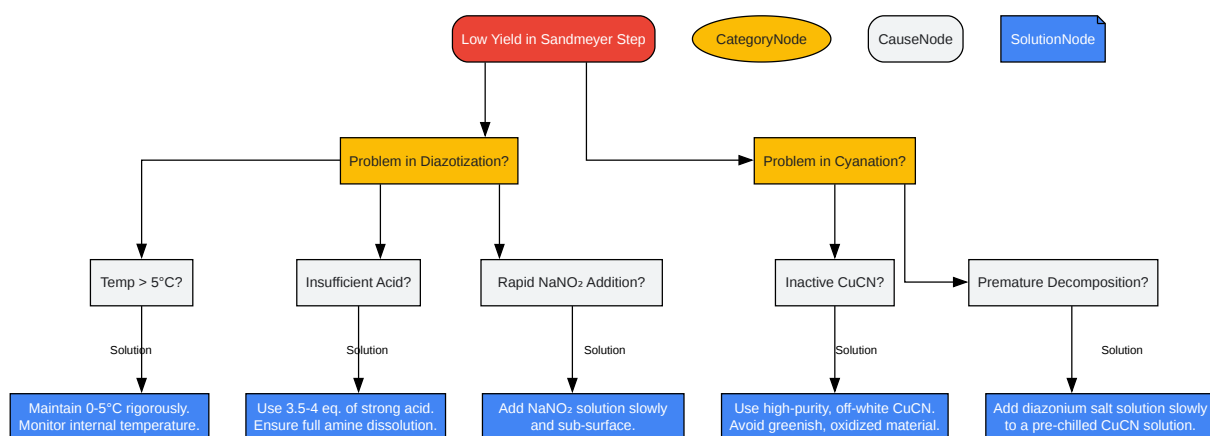
6-Chloro-4-methylpicolinonitrile is a valuable building block in the creation of various agrochemical and pharmaceutical compounds.^{[1][2]} Its synthesis, while conceptually straightforward, is often plagued by issues related to yield and byproduct formation. The most reliable and commonly employed synthetic route begins with 2-Amino-4-methylpyridine and proceeds through two key transformations: regioselective chlorination followed by a Sandmeyer cyanation.

This two-stage approach is favored because it allows for precise installation of the required functional groups, leveraging well-understood reaction mechanisms.

🔒 FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Sources

- [1. 6-Chloro-4-methylpicolinonitrile \[myskinrecipes.com\]](#)
- [2. Buy 6-Chloro-4-methylpicolinonitrile | 209858-74-2 \[smolecule.com\]](#)
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